

Application Notes and Protocols for Scale-up Synthesis of Enantiopure Azetidine Derivatives

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Compound of Interest

Compound Name: (S)-N-Boc-azetidine-2-carboxylic acid methyl ester

Cat. No.: B1354876

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Azetidine derivatives are a class of four-membered nitrogen-containing heterocycles that have garnered significant interest in medicinal chemistry and drug discovery. Their rigid, three-dimensional structure can impart favorable physicochemical properties to drug candidates, including improved metabolic stability, solubility, and lipophilicity. The synthesis of enantiomerically pure azetidines is crucial, as different enantiomers of a chiral molecule often exhibit distinct pharmacological activities.

This document provides detailed application notes and protocols for the scale-up synthesis of enantiopure azetidine derivatives, focusing on robust and scalable methodologies that have been successfully demonstrated on a gram scale.

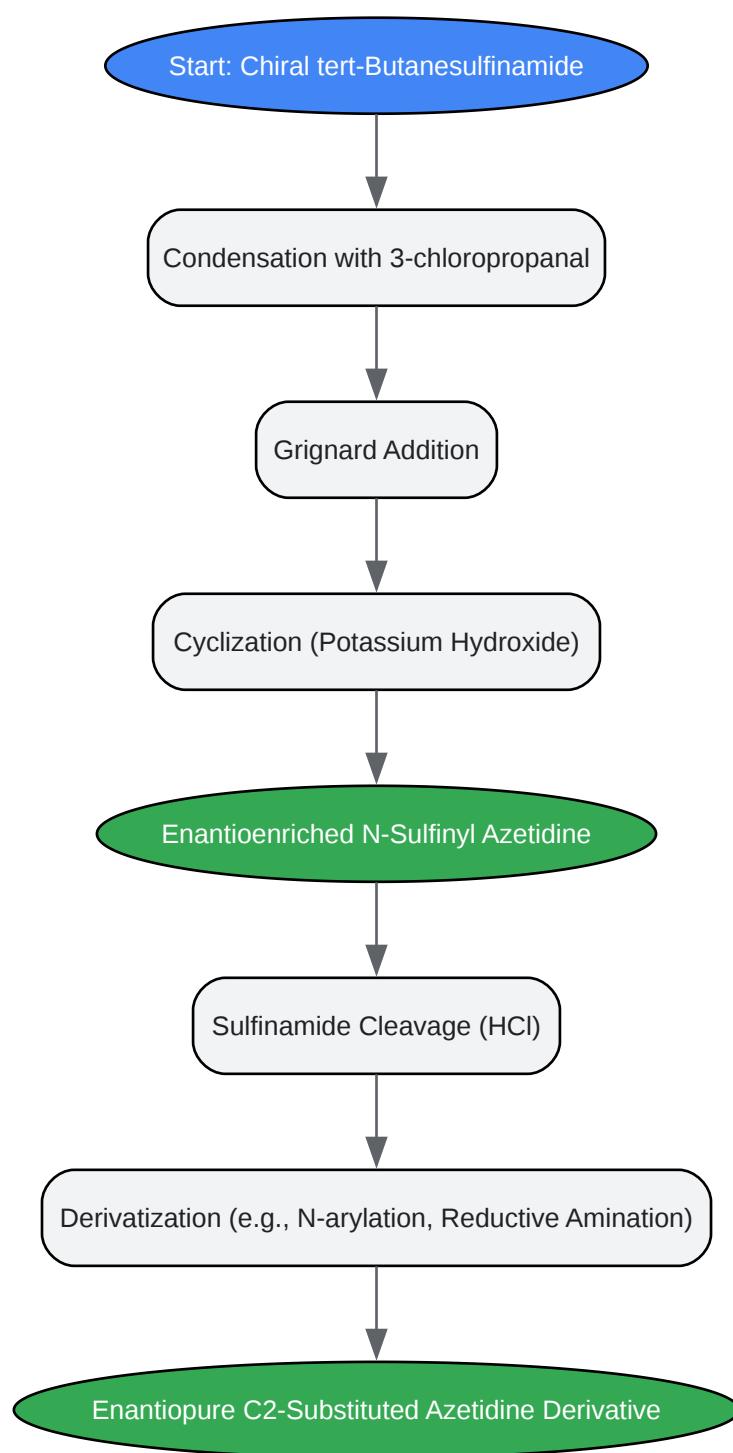
Enantioselective Synthesis of C2-Substituted Azetidines using Chiral tert-Butanesulfinamides

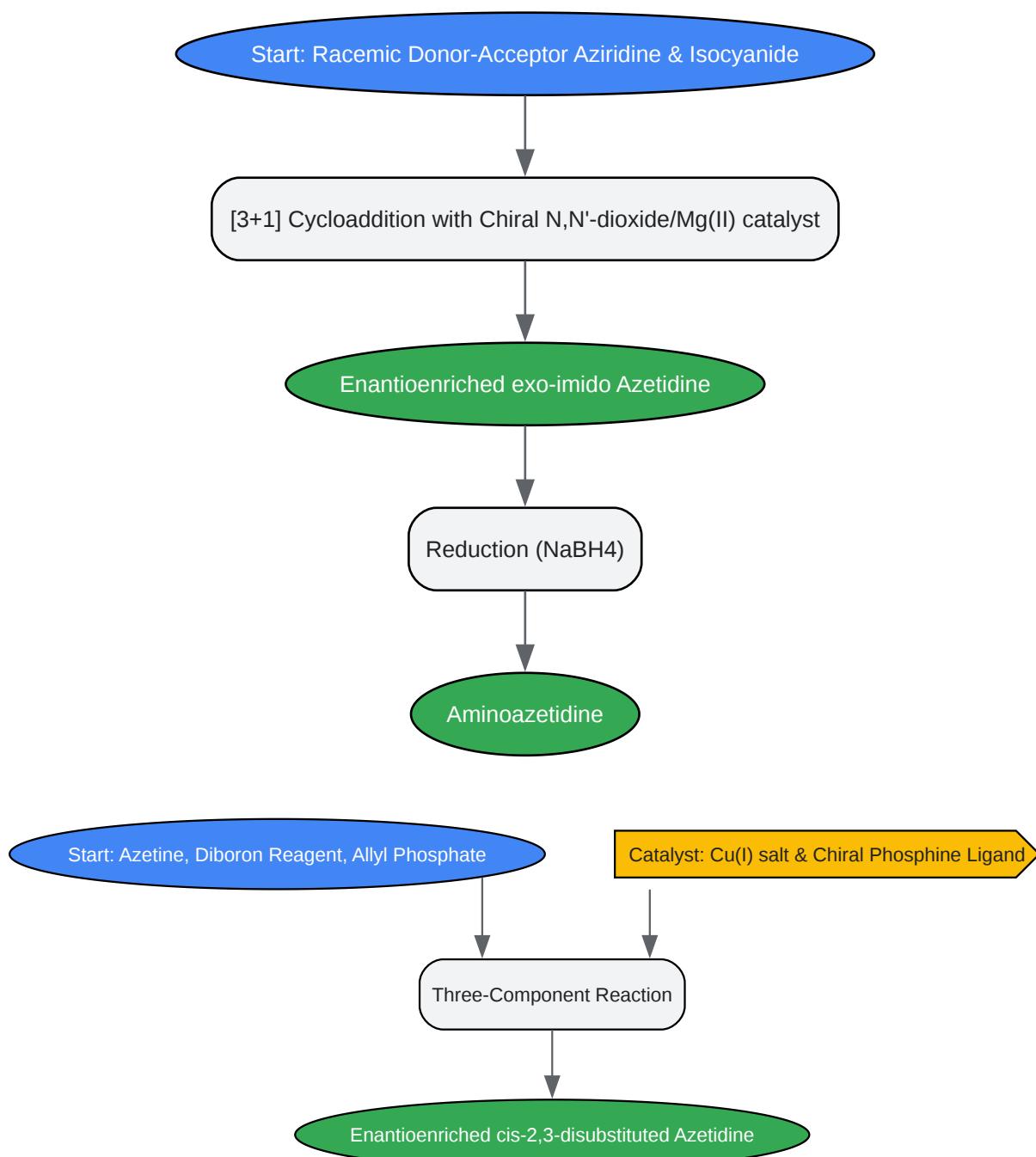
This approach utilizes inexpensive and readily available chiral tert-butanedisulfonamides for chiral induction in a three-step synthesis of C2-substituted azetidines. The method is notable for its scalability and the ability to produce a variety of derivatives with aryl, vinyl, allyl, and alkyl substituents.^[1]

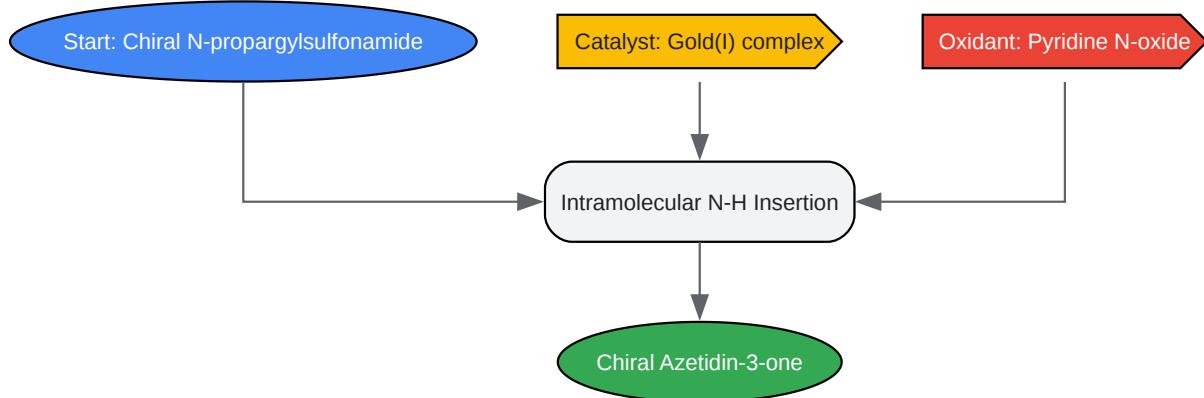
Quantitative Data Summary

Product	Scale	Yield (over 3 steps)	Diastereomeric Ratio (d.r.)
18a	20 mmol	44%	85:15
20	-	89% (over 2 steps)	-
21	-	77% (over 2 steps)	-

Experimental Workflow







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References

- 1. pubs.acs.org [pubs.acs.org]
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